

Personal protective equipment for handling N-Boc-erythro-sphingosine-13C2,D2

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Compound of Interest

Compound Name: *N-Boc-erythro-sphingosine-13C2,D2*

Cat. No.: *B13863792*

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Essential Safety and Handling Guide for N-Boc-erythro-sphingosine-13C2,D2

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Boc-erythro-sphingosine-13C2,D2**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Operational Plan: Safe Handling and Storage

1. Receiving and Inspection:

- Upon receipt, inspect the package for any signs of damage or leakage.
- Personnel handling the incoming package should wear chemotherapy-tested gloves.^[1]
- If the container is not enclosed in plastic, consider wearing an elastomeric half-mask with a multi-gas cartridge and a P100 filter until the packaging is confirmed to be intact.^[1]

2. Storage:

- Store the compound in a tightly sealed container in a refrigerator at 2-8°C.^[2]
- The storage area should be a well-ventilated place.^[3]

- Keep the product away from heat and sources of ignition.[4][5]
- Store away from strong oxidizing agents.[3][4][5]

3. Handling:

- All handling of the solid compound should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[4]
- Avoid contact with skin and eyes.[4] Do not breathe dust.[4]
- Wash hands thoroughly after handling.[4][6]
- Do not eat, drink, or smoke when using this product.[6]
- Use personal protective equipment as detailed in the table below.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **N-Boc-erythro-sphingosine-13C2,D2**, based on guidelines for similar chemical compounds.

PPE Type	Specification	Purpose	Source
Hand Protection	Chemotherapy gloves tested to ASTM D6978 standard.	To prevent skin contact with the compound.	[1]
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from splashes or dust.	[3] [5]
Skin and Body Protection	Impermeable, long-sleeved lab coat or gown that closes in the back. [1]	To protect skin and clothing from contamination.	[1] [3] [5]
Respiratory Protection	NIOSH/MSHA approved respirator if dust is generated and not handled in a fume hood.	To prevent inhalation of airborne particles.	[3]

Disposal Plan

Chemical waste must be disposed of in accordance with local, regional, and national regulations.

- Waste Collection:
 - Collect waste material in a designated, labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted.
- Disposal Route:
 - Dispose of the contents and container to an approved waste disposal plant.[\[4\]](#)[\[6\]](#)
 - Do not empty into drains.[\[4\]](#)

- Decontamination:
 - Clean any contaminated surfaces thoroughly.[\[3\]](#)
 - Contaminated PPE should be removed carefully to avoid cross-contamination and disposed of as hazardous waste.

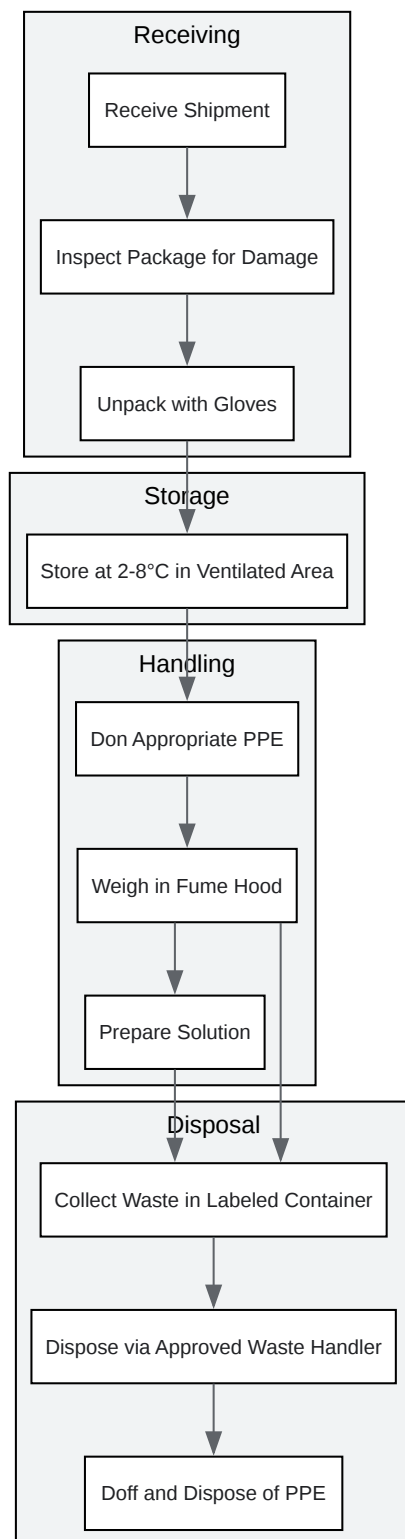
Emergency Procedures

- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[\[4\]](#)
- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[4\]](#)
- If inhaled: Remove to fresh air. If breathing is difficult, give oxygen.[\[3\]](#)[\[4\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.
[\[4\]](#)[\[6\]](#)

Visual Workflow Guides

The following diagrams illustrate the key workflows for handling and experimentation with **N-Boc-erythro-sphingosine-13C2,D2**.

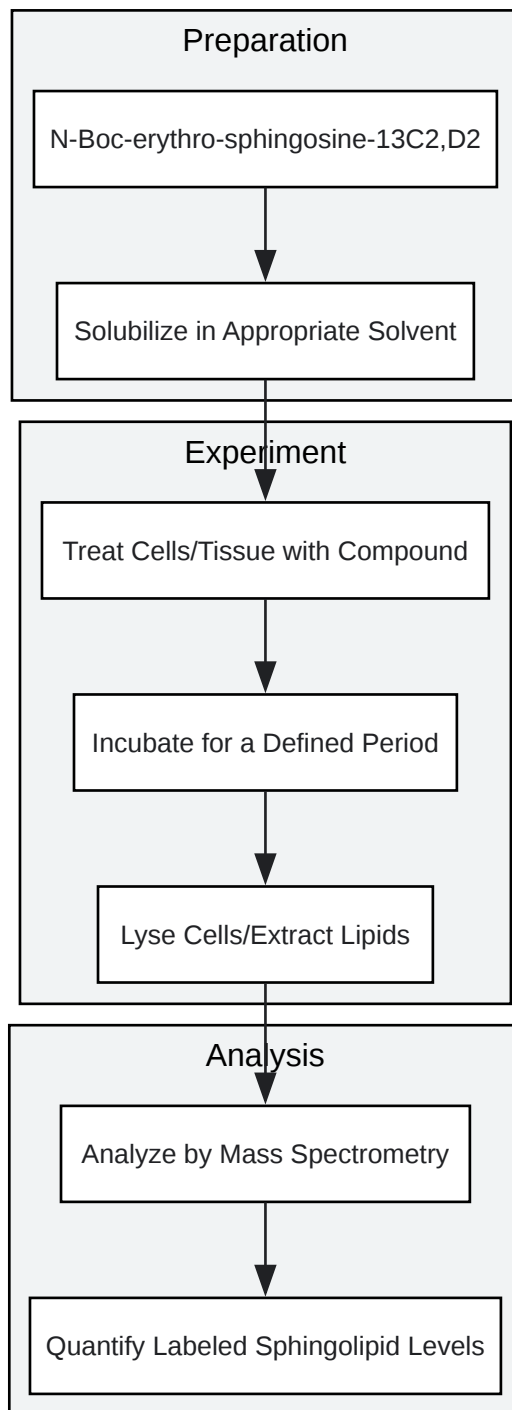
Safe Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of the compound.

General Experimental Workflow



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Caption: A typical experimental workflow using the labeled compound.

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